Navigating the Chemical Space of Altrose Derivatives

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Compound of Interest

Compound Name:	*Methyl beta-D-altropyranoside*
CAS No.:	*51224-38-5*
Cat. No.:	*B042529*

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Executive Summary: The Altrose Anomaly[1]

In the crowded landscape of hexose chemistry, D-glucose and D-mannose dominate due to their thermodynamic stability and ubiquity. D-Altrose, the C-3 epimer of D-mannose (and C-2/C-3 epimer of D-glucose), remains a "rare sugar" that offers a distinct topological advantage: conformational plasticity.

Unlike glucose, which is rigidly locked in the

chair, altrose derivatives frequently exist near the tipping point of the

equilibrium. For drug development professionals, this implies that altrose-based scaffolds can act as "shapeshifters," adapting their spatial arrangement to maximize binding enthalpy within an enzyme active site. This guide explores the synthesis, conformational dynamics, and functionalization of altrose, providing a roadmap for utilizing this rare scaffold in medicinal chemistry.

Conformational Dynamics: The vs. War

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The defining feature of the altrose pyranoside ring is the accumulation of axial substituents. In the

-D-altropyranose form, the hydroxyl groups at C-1, C-2, and C-3 are ostensibly axial in the

conformation. This creates severe 1,3-diaxial destabilization, significantly raising the ground state energy compared to gluco- or galacto-configurations.

The Equilibrium Mechanism

While most aldohexoses overwhelmingly favor the

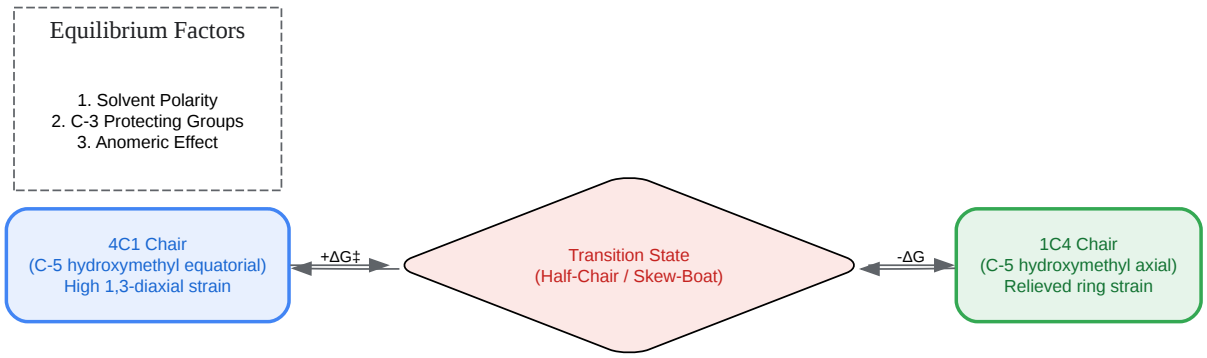
chair, altrose derivatives often exhibit a flattened equilibrium or even a preference for the

chair (or skew-boat forms like

), particularly when functionalized with bulky protecting groups or when fused to other rings (e.g., 1,6-anhydro bridges).

- Conformer: Places the bulky C-5 hydroxymethyl group equatorially (favorable) but forces C-2 and C-3 hydroxyls axial (unfavorable).
- Conformer: Relieves the C-2/C-3 diaxial strain but forces the C-5 hydroxymethyl group axial (unfavorable).

This delicate energy balance means that solvent polarity and derivatization can be used as "switches" to toggle the sugar's shape.



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Figure 1: The conformational equilibrium of D-altropyranose. Unlike glucose, altrose navigates a shallow energy landscape between chair forms.

Synthetic Strategies: Accessing the Altrose Scaffold

Since D-altrose is not economically viable to extract from natural sources, chemical synthesis is required. The two primary routes rely on C-3 epimerization of D-mannose or ring-opening of epoxide precursors.

Protocol A: The C-3 Mitsunobu Inversion (High Fidelity)

This method is preferred for generating differentially protected altrose donors for glycosylation.

Mechanism: The synthesis exploits the axial C-2 hydroxyl of mannose to direct chemistry at C-3, or directly inverts C-3 of a gluco/manno-derivative. A robust route proceeds from a 4,6-O-benzylidene-protected mannoside.

Step-by-Step Methodology

- Starting Material: Methyl 4,6-O-benzylidene-

  -D-mannopyranoside.

- Selective Protection: Selectively protect the C-2 hydroxyl (often axial) using tin-mediated alkylation or careful control of reagents (e.g., Benzyl bromide, NaH, low temp) to yield the 2-O-benzyl derivative. Note: C-3 is equatorial in mannose and less reactive than C-2 in many tin-mediated protocols, but direct alkylation often favors C-3. For Mitsunobu, we need a free C-3.

  - Correction: A common route uses the C-3 ketone. Oxidize C-3 of the 2-O-protected mannoside to the ulose (ketone), then reduce stereoselectively.

  - Direct Inversion Route:

    1. Start with Methyl 4,6-O-benzylidene-

       -D-glucopyranoside.

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2. Protect C-2 (e.g., Benzylation).

3. Mitsunobu Reaction at C-3:

- Reagents: Triphenylphosphine (

  ), Diisopropyl azodicarboxylate (DIAD), Benzoic acid (

).
- Solvent: Anhydrous THF or Toluene.
- Conditions:

  , 12 hours.
- Outcome: The equatorial C-3 hydroxyl of glucose attacks the phosphonium intermediate and is displaced by benzoate with inversion of configuration, yielding the allo- configuration (axial C-3).
- Wait: Altrose is the C-3 epimer of mannose.[1] To get Altrose from Glucose, one must invert both C-2 and C-3.
- Correct Altrose Route: Start from D-Mannose.[2]

  1. Methyl glycosidation

     Methyl

     -D-mannopyranoside.
  2. 4,6-O-benzylidene protection.
  3. C-3 Inversion: The C-3 hydroxyl in mannose is equatorial (in

). Inverting it yields Altrose (C-3 axial).
  4. Challenge: C-2 is axial. Inverting C-3 via Mitsunobu on a 2-protected mannoside is sterically congested.

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5. Alternative:Epoxide Opening.

    - Form the 2,3-anhydro-D-mannopyranoside (from glucose precursors).
    - Nucleophilic opening of the epoxide usually follows the Fürst-Plattner rule (trans-diaxial opening). Opening a 2,3-allo-epoxide with hydroxide at C-2 yields altrose.

Protocol B: The "Epoxide Route" (Scalable)

This is the authoritative method for generating D-altrose derivatives in bulk.

- Precursor: Methyl 4,6-O-benzylidene-2,3-di-O-tosyl-

  -D-glucopyranoside.
- Epoxide Formation: Treat with NaOMe/MeOH. This forms the 2,3-anhydro-

  -D-allopyranoside (epoxide "up").
- Ring Opening:
    - Reagent: aqueous KOH or NaOH (high concentration).
    - Mechanism: Nucleophilic attack at C-2 (favored) or C-3.
    - Result: Attack at C-2 with inversion yields the D-altrose configuration (C-2 hydroxyl becomes axial, C-3 remains axial relative to the new configuration).

Data Summary: Synthesis Yields

Precursor Scaffold	Key Reagent	Reaction Type	Product Configuration	Typical Yield
2,3-anhydro-allo	NaOH (aq)	Epoxide Opening	D-Altrose (Major)	65-80%
3-O-Tf-Mannoside	/ DMF	Lattrell-Dax Inversion	D-Altrose	50-60%
Levoglucosenone	/ NMO	Cis-Hydroxylation	D-Altrosan	85-90%

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Functionalization & Chemical Space

Once the altrose core is secured, the chemical space expands into three critical domains:

A. Iminosugars & Glycosidase Inhibitors

Nitrogen-containing altrose analogues (altrosamines) are potent inhibitors of glycosidases due to their ability to mimic the transition state of hydrolysis.

- Target: Swainsonine analogues.
- Chemistry: Ring contraction of 3,5-di-O-triflate altrose derivatives with benzylamine yields azetidine scaffolds.[3][4] These bicyclic systems map onto the active sites of mannosidases with high specificity.

B. Poly-Amido-Saccharides (PASs)

Altrose serves as a unique monomer for helical biomaterials.[5]

- Structure:

  -lactam altrose monomers.[5]
- Polymerization: Anionic ring-opening polymerization.[5]
- Property: Unlike glucose-PAS (random coil), altrose-PAS adopts a stable right-handed helix in water.[5] This is driven by the steric clash of the axial substituents, forcing the backbone into a regular secondary structure.

C. 6-Deoxy-D-Altrose (Bacterial Antigens)

Found in the O-antigen of Pseudomonas and Lactarius mushrooms.

- Synthesis Modification: Requires deoxygenation at C-6.
- Protocol:
  - Start with Methyl

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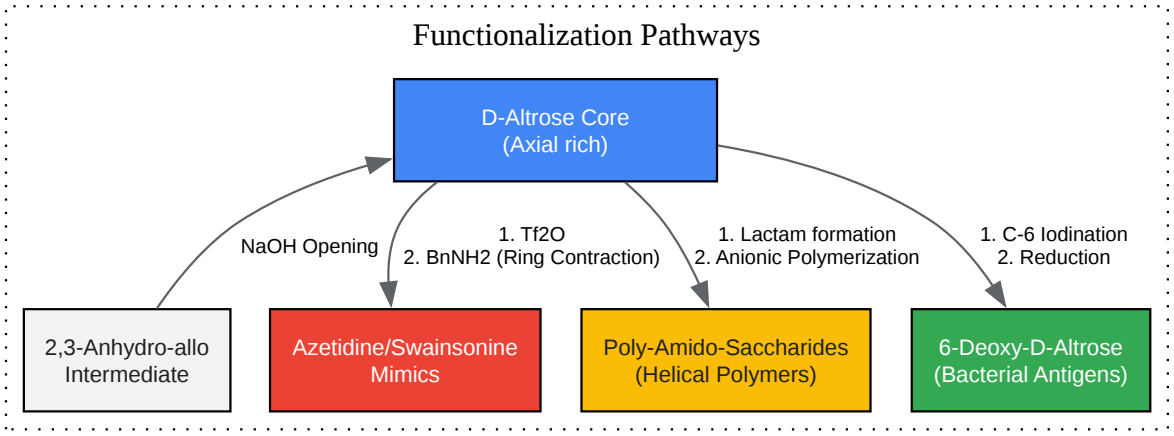
-D-altropyranoside.

- Selective iodination at C-6 (

).
- Reduction (

  or

).



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Figure 2: Divergent synthesis from the altrose core to bioactive scaffolds.[6][2][5][7][8][9]

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